

trimyrustin reflux extraction method

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Trimyrustin

CAS No.: 555-45-3

Cat. No.: S545909

Get Quote

Introduction to Trimyrustin

Trimyrustin is a triglyceride derived from myristic acid and is the principal constituent of nutmeg (*Myristica fragrans*), comprising 20-25% of the dried seed's mass [1]. It is a saturated fat of significant interest not only as a common model compound in organic chemistry laboratories but also for its potential **bioactivities**, which include acetylcholinesterase (AChE) inhibition, antibacterial, and antioxidant properties [2] [3].

The reflux extraction method provides an efficient means to isolate **trimyrustin** from its natural matrix, leveraging its high solubility in organic solvents like dichloromethane [2] [1]. This document outlines a detailed protocol and contextual data for this extraction.

Key Physicochemical Properties of Trimyrustin

The following table summarizes the fundamental properties of purified **trimyrustin**, which are critical for its handling, identification, and analysis in a research setting.

Property	Specification	Reference
Systematic Name	Propane-1,2,3-triyl tri(tetradecanoate)	[1]
Chemical Formula	C ₄₅ H ₈₆ O ₆	[1]

Property	Specification	Reference
Molecular Weight	723.16 - 723.18 g/mol	[1] [4]
Appearance	White to yellowish-gray, odorless solid	[1]
Melting Point	56-57 °C (pure); 51.5-53.7 °C (extracted, indicating impurities)	[2] [1]
Solubility	Soluble in CH ₂ Cl ₂ , ether, acetone, chloroform, benzene; insoluble in H ₂ O	[2] [1]

Detailed Reflux Extraction and Purification Protocol

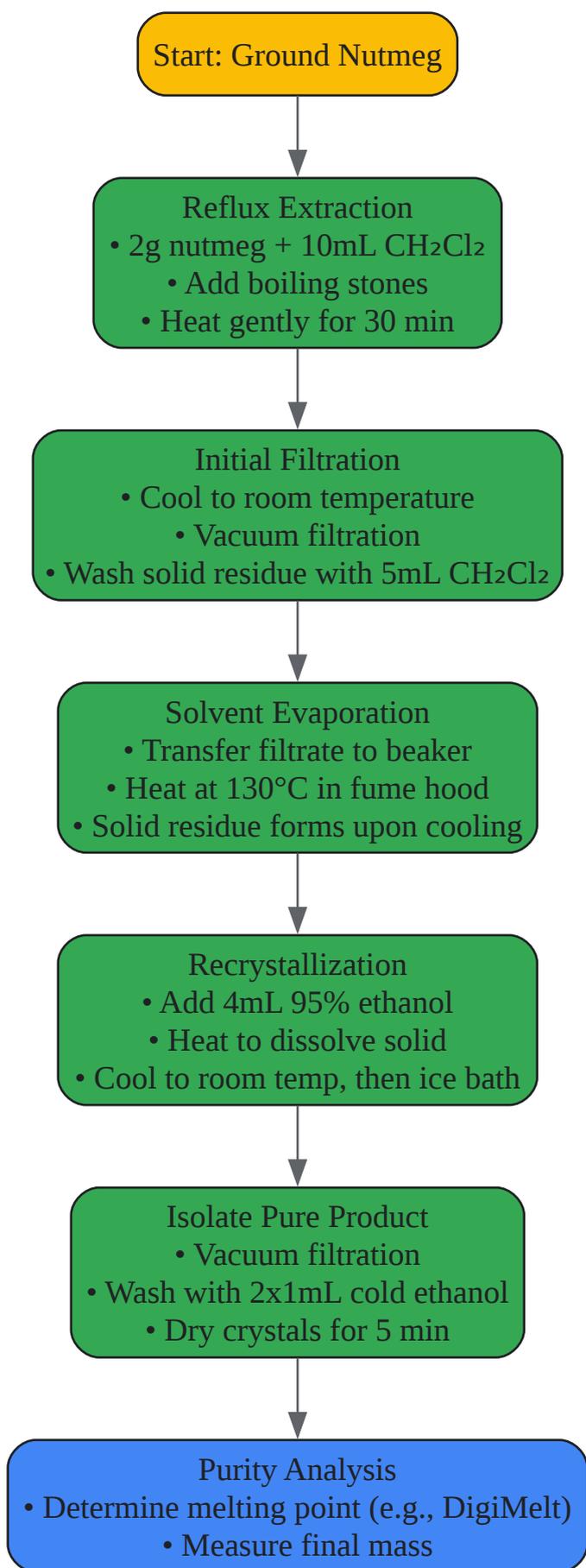
This section provides a step-by-step methodology for the extraction and purification of **trimyristin** from ground nutmeg, adapted from a standard experimental procedure [2].

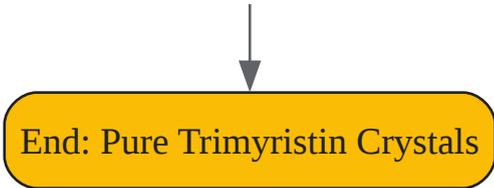
Materials and Equipment

- **Raw Material:** 2.0 g of pre-crushed, ground nutmeg.
- **Solvent:** 10.0 mL of dichloromethane (CH₂Cl₂).
- **Recrystallization Solvent:** 4 mL of 95% ethanol (cold).
- **Equipment:**
 - 50-mL round-bottom flask.
 - Reflux condenser.
 - Heating mantle or hot plate with stirring.
 - Boiling stones (2-3).
 - Buchner funnel and vacuum filtration setup.
 - Ice bath.
 - Analytical balance.

Experimental Workflow

The diagram below illustrates the complete extraction and purification process.





End: Pure Trimyristin Crystals

[Click to download full resolution via product page](#)

Key Procedural Details

- **Reflux Extraction:** The mixture is gently heated for 30 minutes after condensation begins. This continuous process allows the solvent to repeatedly wash the solid matrix, improving yield [2] [5].
- **Vacuum Filtration:** This step separates the dissolved **trimyristin** in the dichloromethane filtrate from the insoluble nutmeg residue.
- **Evaporation:** Heating the filtrate in a fume hood at approximately 130°C evaporates the dichloromethane, leaving behind a crude, oily **trimyristin** residue that solidifies upon cooling [2].
- **Recrystallization:** This critical purification step dissolves the crude solid in hot 95% ethanol. Upon cooling and icing, pure **trimyristin** crystallizes out, while many impurities remain dissolved in the ethanol. The mass typically decreases significantly after this step, reflecting the removal of co-extracted lipids and impurities [2].

Expected Results and Data Analysis

The table below presents typical results from an extraction following the above protocol, which can be used as a benchmark for evaluating experimental success.

Parameter	Result	Notes
Mass of Solid Residue (Crude)	0.478 g	Yield before recrystallization
Mass of Recrystallized Trimyristin	0.150 g	Pure product
Percentage Mass Loss after Recrystallization	68.6%	Represents removed impurities/solvent
Experimental Melting Point Range	51.5 - 53.7 °C	Lower than pure due to trace impurities

Parameter	Result	Notes
Theoretical Melting Point (Pure)	56 - 57 °C	Reference standard [1]

Interpretation of Results:

- **Yield and Purity:** The substantial mass loss after recrystallization highlights its effectiveness in purifying the crude extract. The final mass represents the isolated pure **trimyristin**.
- **Melting Point Analysis:** The melting point of a purified compound is a key indicator of its purity. The experimentally determined range (51.5-53.7°C) is lower and broader than the literature value for pure **trimyristin** (56-57°C). This depression and broadening are characteristic of a sample containing small amounts of impurities [2].

Bioactivity and Research Relevance

Beyond its role as a model compound, **trimyristin** exhibits biologically relevant activities:

- **Acetylcholinesterase (AChE) Inhibition:** **Trimyristin** has been shown to significantly inhibit AChE activity in nervous tissue, with a reported IC_{50} of 0.11 mM [4]. This suggests potential relevance for research in neurodegenerative conditions like Alzheimer's disease, where AChE inhibitors are used to enhance cholinergic neurotransmission [3].
- **Antibacterial Properties:** Chloroform extracts of nutmeg containing **trimyristin** and myristic acid have demonstrated potent antibacterial activity against both gram-positive and gram-negative bacteria [3].

Conclusion and Application Notes

This application note details a reliable reflux extraction method for obtaining **trimyristin** from nutmeg. The protocol is robust and yields a product suitable for further chemical analysis or bioactivity studies.

- **For Researchers:** The melting point analysis provides a simple yet effective tool for an initial assessment of purity. The bioactivity data underscores the compound's value beyond a simple laboratory exercise, positioning it as a molecule of interest in drug discovery and pharmacological research.
- **Alternative Techniques:** While reflux is a standard method, other techniques like **Soxhlet extraction** are also common [5]. Furthermore, modern **green extraction technologies**, such as Microwave-Assisted (MAE) or Ultrasonic-Assisted Extraction (UAE), can offer improved efficiency, reduced

solvent consumption, and shorter extraction times, and may be explored for process optimization [6] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Trimyristin [en.wikipedia.org]
2. and Purification of Trimyristin from Nutmeg: Instrumental... Extraction [studycorgi.com]
3. Trimyristin - an overview [sciencedirect.com]
4. Trimyristin | CAS 555-45-3 [abmole.com]
5. Comparative analysis of extraction technologies for plant ... [pmc.ncbi.nlm.nih.gov]
6. Comparative analysis of extraction technologies for plant ... [ui.adsabs.harvard.edu]

To cite this document: Smolecule. [trimyristin reflux extraction method]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545909#trimyristin-reflux-extraction-method>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com